

# molecular formula and molar mass of ethyl orange

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest				
Compound Name:	Ethyl orange			
Cat. No.:	B11956848	Get Quote		

## **Molecular Composition and Mass**

**Ethyl orange**, in its common sodium salt form, possesses the molecular formula C<sub>16</sub>H<sub>18</sub>N<sub>3</sub>NaO<sub>3</sub>S.[1][2][3] The molar mass of this compound is 355.39 g/mol .[1][2][4] A detailed breakdown of the elemental composition and contribution to the overall molar mass is presented below.

Element	Symbol	Atomic Count	Atomic Mass (amu)	Total Mass (amu)
Carbon	С	16	12.011	192.176
Hydrogen	Н	18	1.008	18.144
Nitrogen	N	3	14.007	42.021
Sodium	Na	1	22.990	22.990
Oxygen	0	3	15.999	47.997
Sulfur	S	1	32.06	32.06
Total	355.388			

The linear formula for **ethyl orange** sodium salt is  $(C_2H_5)_2NC_6H_4N=NC_6H_4SO_3Na.[4]$  This compound is also known by its systematic name, sodium 4-[[4-(diethylamino)phenyl]diazenyl]benzenesulfonate.



While the sodium salt is the most frequently encountered form, a potassium salt of **ethyl orange** also exists with the molecular formula C<sub>16</sub>H<sub>18</sub>KN<sub>3</sub>O<sub>3</sub>S and a corresponding molar mass of approximately 371.5 g/mol .[5]

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## References

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